

# preparing SRTCX1003 stock solution for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SRTCX1003

Cat. No.: B12392044

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## Application Notes and Protocols for SRTCX1003

Topic: Preparing **SRTCX1003** Stock Solution for Experiments

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**SRTCX1003** is a small molecule activator of Sirtuin 1 (SIRT1), a class III histone deacetylase.

[1] It functions as a Sirtuin-Activating Compound (STAC) with an EC<sub>1.5</sub> of 0.61  $\mu\text{M}$ . [1]

**SRTCX1003** enhances the deacetylation of cellular proteins such as p65, a subunit of the NF- $\kappa$ B complex, with an IC<sub>50</sub> of 1.42  $\mu\text{M}$  in cellular acetylation assays. [1] This activity leads to the suppression of TNF $\alpha$ -induced NF- $\kappa$ B transcriptional activation and a reduction in the secretion of pro-inflammatory cytokines like TNF $\alpha$  and IL-12. [1] These properties make **SRTCX1003** a valuable tool for research into inflammatory diseases and other SIRT1-mediated biological processes.

Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **SRTCX1003** stock solutions.

### Physicochemical and Biological Properties

All quantitative data for **SRTCX1003** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	449.529 g/mol	[1]
Molecular Formula	C <sub>23</sub> H <sub>23</sub> N <sub>5</sub> O <sub>3</sub> S	[1]
Appearance	Solid	[1]
Purity	>98% (HPLC)	[1]
Biological Activity	SIRT1 Activator	[1]
EC1.5 (SIRT1)	0.61 μM	[1]
IC50 (p65 acetylation)	1.42 μM	[1]
Solubility	10 mM in DMSO	[1]
Storage (Solid Powder)	-20°C for 12 Months, 4°C for 6 Months	[1]
Storage (In Solvent)	-80°C for 6 Months, -20°C for 6 Months	[1]

## Experimental Protocols

### Required Materials and Equipment

- **SRTCX1003** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Protocol for Preparing a 10 mM SRTCX1003 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, which is a common starting concentration for subsequent dilutions into cell culture media or assay buffers.

### Step 1: Calculation

To prepare a stock solution of a desired concentration, the required mass of the solute must be calculated using its molecular weight.<sup>[2]</sup>

- Formula:  $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Example Calculation for 1 mL of 10 mM **SRTCX1003**:
  - Concentration = 10 mM = 0.010 mol/L
  - Volume = 1 mL = 0.001 L
  - Molecular Weight = 449.529 g/mol
  - Mass =  $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 449.529 \text{ g/mol} = 0.004495 \text{ g} = 4.495 \text{ mg}$

### Step 2: Weighing the Compound

- Place a clean microcentrifuge tube or vial on the analytical balance and tare the weight.
- Carefully weigh out the calculated amount (e.g., 4.495 mg) of **SRTCX1003** solid powder directly into the tube.

### Step 3: Dissolution

- Add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the **SRTCX1003** powder.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution with no visible particulates should be obtained.

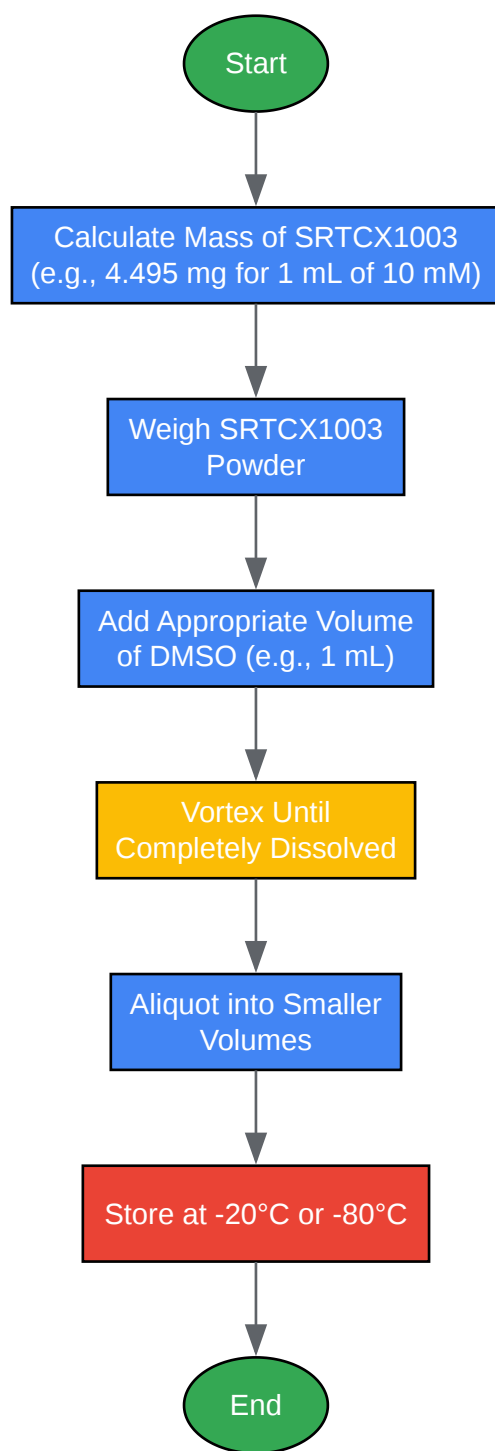
#### Step 4: Storage

- For convenience and to avoid repeated freeze-thaw cycles, it is recommended to divide the stock solution into smaller aliquots in sterile microcentrifuge tubes.<sup>[3]</sup>
- Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 6 months).<sup>[1]</sup>

## Visualizations

### Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the protocol for preparing the **SRTCX1003** stock solution.

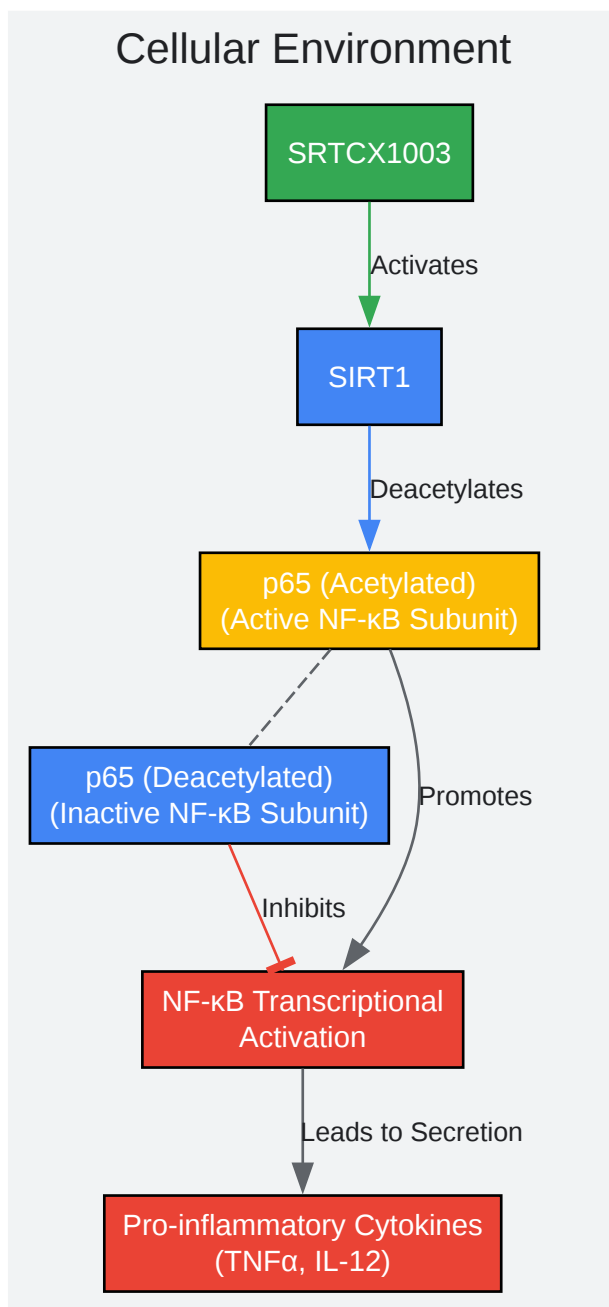


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Workflow for **SRTCX1003** Stock Solution Preparation.

## SRTCX1003 Signaling Pathway

This diagram depicts the known mechanism of action for **SRTCX1003**, highlighting its role as a SIRT1 activator and its downstream effects on the NF- $\kappa$ B pathway.



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**SRTCX1003** mechanism via SIRT1 activation and NF- $\kappa$ B inhibition.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

